

3,7-Dimethylbenzofuran-4-ol chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,7-Dimethylbenzofuran-4-ol

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Core Properties of 3,7-Dimethylbenzofuran-4-ol

3,7-Dimethylbenzofuran-4-ol is a member of the benzofuran class of organic compounds, which are characterized by a benzene ring fused to a furan ring.[1] The structure of **3,7-Dimethylbenzofuran-4-ol** is distinguished by methyl groups at positions 3 and 7, and a hydroxyl group at position 4.

Table 1: Core Chemical Properties of **3,7-Dimethylbenzofuran-4-ol**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₂	PubChem[1]
Molecular Weight	162.19 g/mol	PubChem[1]
IUPAC Name	3,7-dimethyl-1-benzofuran-4-ol	PubChem[1]
PubChem CID	19767045	PubChem[1]

Currently, detailed experimental data such as melting point, boiling point, solubility, and spectral analyses (NMR, IR, Mass Spectrometry) for **3,7-Dimethylbenzofuran-4-ol** are not publicly available.

Comparative Analysis of Related Benzofuran Derivatives

To provide a frame of reference, the following table summarizes the known properties of structurally similar benzofuran derivatives. It is crucial to note that these properties are not of **3,7-Dimethylbenzofuran-4-ol** but of related compounds, which may offer insights into its expected chemical behavior.

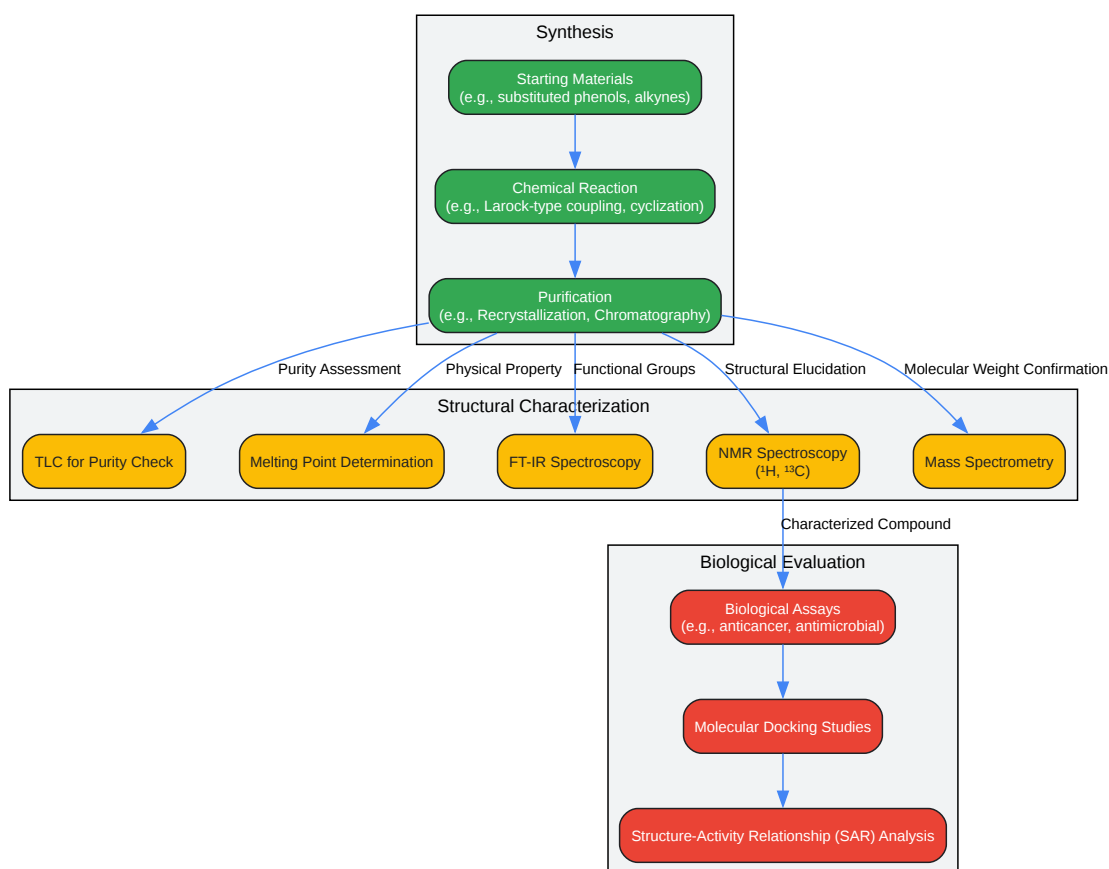
Table 2: Chemical Properties of Selected Benzofuran Derivatives

Property	4,7-Dimethylbenzofuran	4,5,6,7-Tetrahydro-3,6-dimethylbenzofuran	2,3-Dihydro-2,2-dimethyl-7-benzofuranol
CAS Number	28715-26-6[2]	494-90-6	1563-38-8[3]
Molecular Formula	C ₁₀ H ₁₀ O[2]	C ₁₀ H ₁₄ O	C ₁₀ H ₁₂ O ₂ [3]
Molecular Weight	146.19 g/mol [4]	150.22 g/mol	164.20 g/mol [5]
Melting Point	82 °C	Not available	Odorless, white crystalline solid[5]
Boiling Point	216 °C (estimate)[6]	80-82 °C / 13 mmHg	Not available
Density	1.041 g/cm ³ [6]	0.97 g/mL at 25 °C	Not available
Refractive Index	1.577[6]	n _{20/D} 1.485	Not available
LogP	3.05[6]	2.713 (Crippen Method)	2.1[5]

Experimental Protocols: A Generalized Approach

While specific experimental protocols for **3,7-Dimethylbenzofuran-4-ol** are not documented, a general workflow for the synthesis and characterization of novel benzofuran derivatives can be outlined.[7][8] This serves as a methodological guide for researchers working with similar compounds.

Generalized Workflow for Benzofuran Derivative Characterization

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Caption: Generalized workflow for the synthesis, characterization, and biological evaluation of novel benzofuran derivatives.

Biological Activity and Signaling Pathways

Benzofuran derivatives are known to exhibit a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[9][10] However, there is no specific information available in the public domain regarding the biological activity or associated signaling pathways of **3,7-Dimethylbenzofuran-4-ol**. Further research is required to elucidate its potential pharmacological relevance.

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- To cite this document: BenchChem. [3,7-Dimethylbenzofuran-4-ol chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15206584#3-7-dimethylbenzofuran-4-ol-chemical-properties]

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